Physical properties of 7-Fluoro-4-methyl Isatin

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Compound of Interest

Compound Name:	*7-Fluoro-4-methyl Isatin*
CAS No.:	*749240-53-7*
Cat. No.:	*B1368021*

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An In-depth Technical Guide to the Physical Properties of 4-Fluoro-7-methylisatin

Abstract

This technical guide provides a comprehensive analysis of the core physical and spectroscopic properties of 4-Fluoro-7-methylisatin (CAS RN: 668-24-6), an important heterocyclic compound in medicinal chemistry and drug discovery. The document is structured to provide researchers, scientists, and drug development professionals with both foundational data and the practical experimental methodologies required for its characterization. The guide synthesizes available data with established scientific principles to offer insights into the causality behind experimental choices. All protocols are designed as self-validating systems, and key claims are supported by authoritative citations. While specific experimental data for 4-Fluoro-7-methylisatin is limited in publicly accessible literature, this guide provides data for closely related analogs and detailed protocols for its empirical determination.

Introduction and Scientific Context

Isatin (1H-indole-2,3-dione) and its derivatives are recognized as "privileged scaffolds" in medicinal chemistry, forming the structural core of numerous compounds with a wide spectrum of biological activities, including potential anticancer, antimicrobial, and antiviral properties.[1]

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The introduction of substituents onto the isatin ring profoundly influences the molecule's electronic properties, lipophilicity, and steric profile, thereby modulating its biological interactions.

The subject of this guide, 4-Fluoro-7-methylisatin, incorporates two key modifications to the isatin core: a fluorine atom at the 4-position and a methyl group at the 7-position. The fluorine atom, being highly electronegative, can alter the acidity of the N-H proton, influence metabolic stability, and participate in hydrogen bonding. The methyl group at the 7-position provides steric bulk and increases lipophilicity. Understanding the fundamental physical properties of this specific derivative is paramount for its application in drug design, synthesis, and formulation.

Core Physicochemical Properties

A precise understanding of properties such as molecular weight, melting point, and solubility is critical for handling, reaction setup, and formulation development.

Structural and General Properties

The foundational properties of 4-Fluoro-7-methylisatin are summarized in the table below. The molecular weight is calculated from its chemical formula, which is a fundamental and unchanging characteristic.

Property	Value	Source
IUPAC Name	4-fluoro-7-methyl-1H-indole-2,3-dione	[2]
Synonyms	4-fluoro-7-methylisatin	[2]
CAS Number	668-24-6	[2]
Molecular Formula	$C_9H_6FNO_2$	[2]
Molecular Weight	179.15 g/mol	[2]
Appearance	Reported as a yellow to brown solid	[2]

Melting Point

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The melting point is a crucial indicator of purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities will lead to a depression of the melting point and a broadening of the melting range.[3]

While a specific, experimentally verified melting point for 4-Fluoro-7-methylisatin is not available in the cited literature, the melting point of the closely related compound 7-Fluoroisatin (CAS 317-20-4) is reported to be 192-196 °C.[4][5][6] This value can serve as a preliminary estimate, though the presence of the 4-methyl group will influence the crystal lattice and thus the final melting point.

This protocol describes a standard and reliable method for determining the melting point of a solid organic compound.[7][8]

Rationale: The capillary method provides a controlled way to heat a small sample uniformly while allowing for precise observation of the phase transition from solid to liquid.[8]

Workflow Diagram: Melting Point Determination

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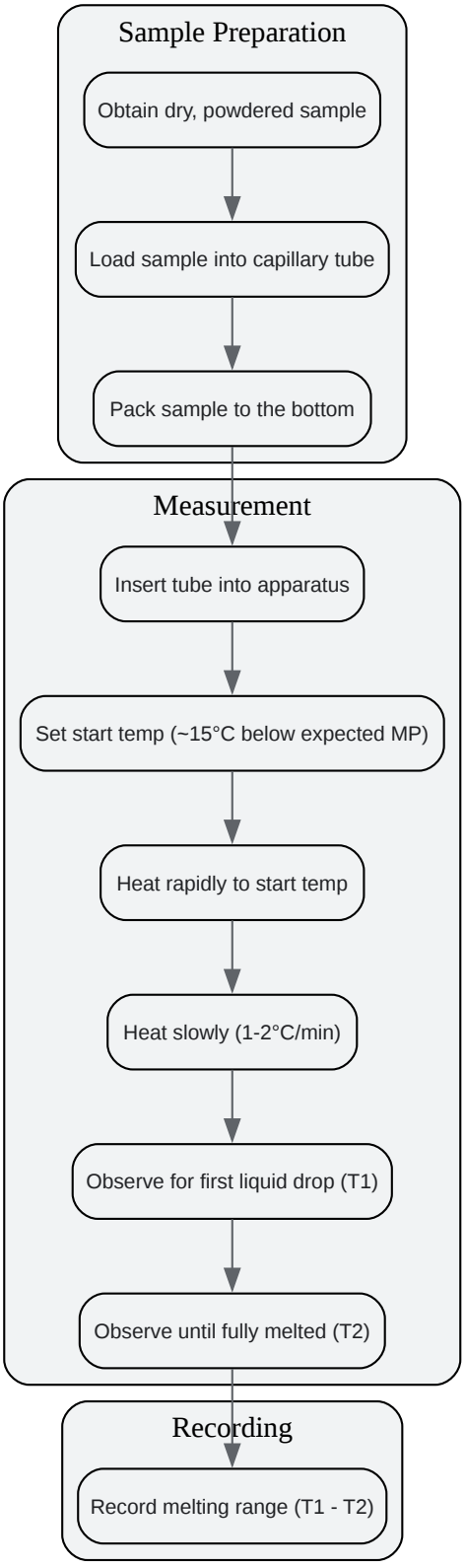

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Caption: Workflow for Melting Point Determination.

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Step-by-Step Methodology:

- Sample Preparation: Ensure the 4-Fluoro-7-methylisatin sample is completely dry, as residual solvent can act as an impurity.[7] Load a small amount of the powdered solid into a capillary melting point tube by tapping the open end into the sample. Pack the sample into the sealed end of the tube by tapping or by dropping it through a long glass tube.[7]
- Apparatus Setup: Insert the capillary tube into the heating block of a melting point apparatus.[7]
- Initial Rapid Heating: If the approximate melting point is unknown, perform a rapid determination by heating quickly to establish a rough estimate.[3]
- Accurate Measurement: For an accurate reading, set the apparatus to heat rapidly to a temperature about 15-20°C below the expected melting point.[7] Then, adjust the heating rate to a slow 1-2°C per minute.
- Observation and Recording: Record the temperature at which the first drop of liquid is visible (T_1). Continue heating slowly and record the temperature at which the entire sample has melted into a clear liquid (T_2).[7] The melting point is reported as the range T_1 - T_2.

Solubility

Solubility is a critical parameter for drug development, influencing everything from reaction conditions to bioavailability.[9] While quantitative solubility data for 4-Fluoro-7-methylisatin is not readily available, the solubility of the parent isatin scaffold has been studied. Isatin itself has poor solubility in water but is soluble in many organic solvents.[10][11] Fluorinated isatin derivatives are often synthesized to improve physicochemical characteristics, but many remain poorly soluble in water without the addition of solubilizing groups like ammonium moieties.[9]

Qualitative Solubility Profile (Predicted):

- Water: Expected to be sparingly soluble to insoluble.
- Polar Aprotic Solvents (DMSO, DMF): Expected to be soluble. The related 7-Fluoroisatin is noted to be soluble in Dimethylformamide (DMF).[4][6]

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- Alcohols (Ethanol, Methanol): Expected to have moderate solubility.
- Chlorinated Solvents (DCM, Chloroform): Expected to have moderate to good solubility.
- Non-polar Solvents (Hexane, Toluene): Expected to have low solubility.

This protocol outlines a reliable "shake-flask" method for quantifying the solubility of a compound in various solvents at a given temperature.

Rationale: This method ensures that an equilibrium between the solid and dissolved solute is reached, providing a true measure of solubility. The gravimetric finish is straightforward and does not require spectroscopic calibration curves.

Workflow Diagram: Solubility Determination

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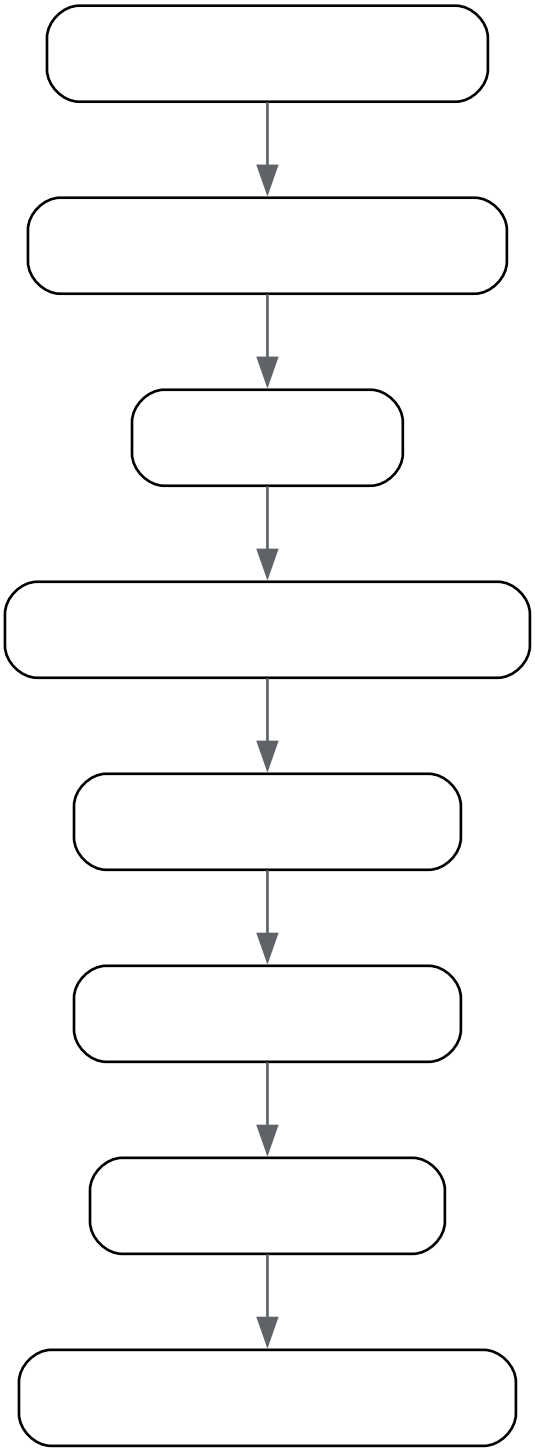

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Caption: Workflow for Gravimetric Solubility Determination.

Step-by-Step Methodology:

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- Preparation: To a series of vials, add a known volume of each solvent to be tested.
- Equilibration: Add an excess amount of solid 4-Fluoro-7-methylisatin to each vial, ensuring that undissolved solid remains. Seal the vials and place them in a shaker bath at a constant, controlled temperature (e.g., 25°C) for 24-48 hours to reach equilibrium.
- Sampling: After equilibration, allow the vials to stand undisturbed for several hours for the excess solid to settle.
- Analysis: Carefully withdraw a precise volume of the clear supernatant using a volumetric pipette. Transfer this solution to a pre-weighed vial.
- Gravimetry: Evaporate the solvent from the pre-weighed vial under a stream of nitrogen or in a vacuum oven until a constant weight is achieved.
- Calculation: Weigh the vial containing the dried solute. The difference between the final and initial vial weights gives the mass of the dissolved solid. Calculate the solubility in units such as mg/mL.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for confirming the chemical structure and purity of a synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.[1] For 4-Fluoro-7-methylisatin, ^{1}H, ^{13}C, and ^{19}F NMR would be essential for full characterization.

^{1}H NMR Data: A reported ^{1}H NMR spectrum for 4-Fluoro-7-methylindoline-2,3-dione (a synonym) in $CDCl_3$ showed the following signals:[12]

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Chemical Shift (δ, ppm)	Multiplicity	Assignment
7.15	m (multiplet)	Ar-H
6.40	m (multiplet)	Ar-H
2.15	s (singlet)	-CH_3

Note: The broad N-H proton signal is often not reported or may be exchanged with deuterium if a protic solvent is used.

Predicted ^{13}C and ^{19}F NMR Data:

- ^{13}C NMR: Two carbonyl carbons are expected in the highly deshielded region (~158-184 ppm).[1] Aromatic carbons will appear between ~110-150 ppm, with their exact shifts influenced by the fluorine and methyl substituents. The methyl carbon signal will be found in the upfield region (~18-25 ppm).[1]

- ^{19}F NMR: A single resonance is expected for the fluorine atom at the 4-position. Its chemical shift and coupling to adjacent protons would confirm its location on the aromatic ring.

Proper sample preparation is critical for obtaining high-resolution NMR spectra.[13]

Rationale: The use of a deuterated solvent minimizes solvent signals in the ^1H NMR spectrum.[14] Filtering the sample removes particulate matter that can degrade spectral quality by disrupting the magnetic field homogeneity.[15][16][17]

Step-by-Step Methodology:

- Sample Weighing: For a standard 5 mm NMR tube, weigh 2-10 mg of 4-Fluoro-7-methylisatin for ^1H NMR, or 10-50 mg for ^{13}C NMR.[14][16]

- Solvent Addition: Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a small, clean vial.[14][15]

- Filtration: To remove any dust or undissolved particles, filter the solution through a small plug of cotton or glass wool packed into a Pasteur pipette directly into the clean NMR tube.[15][16][17]

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- Capping and Labeling: Cap the NMR tube securely and label it clearly. The sample is now ready for analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which induces molecular vibrations.[18]

Predicted Characteristic IR Absorptions: Based on the structure of 4-Fluoro-7-methylisatin and data from related compounds, the following key peaks are anticipated:[1][19]

Wavenumber (cm^{-1})	Vibration Type	Intensity
~3200	N-H Stretch (amide)	Medium, possibly broad
~3100-3000	Aromatic C-H Stretch	Medium
~2950-2850	Aliphatic C-H Stretch (methyl)	Medium
~1740	C=O Stretch (ketone, C-3)	Strong
~1720	C=O Stretch (amide, C-2)	Strong
~1610, ~1470	C=C Stretch (aromatic ring)	Medium
~1200-1100	C-F Stretch	Strong

Rationale: The KBr pellet method is a common technique for analyzing solid samples. The KBr is transparent to IR radiation in the typical analysis range and forms a solid matrix for the sample.

Step-by-Step Methodology:

- Sample Preparation: Grind 1-2 mg of 4-Fluoro-7-methylisatin with approximately 100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.[1]

- Pellet Formation: Transfer the powder to a pellet press die. Apply pressure (typically several tons) for a few minutes to form a thin, transparent or translucent pellet.

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- Analysis: Place the KBr pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and can provide structural information from fragmentation patterns.

Predicted Mass Spectrum Data:

- Molecular Ion Peak $[M]^{+\cdot}$: For 4-Fluoro-7-methylisatin ($C_9H_6FNO_2$), the exact mass is 179.0383. A high-resolution mass spectrometer should detect a molecular ion peak very close to this value. The nominal mass is 179.

- Major Fragments: A characteristic fragmentation pattern for isatins involves the loss of two carbonyl groups (CO).[1] Therefore, a significant fragment corresponding to $[M - 2CO]^{+\cdot}$ at m/z 123 is expected.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for 4-Fluoro-7-methylisatin is not widely available, data for the related compound 7-Fluoroisatin provides guidance for safe handling.

- Hazard Codes: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction).[4][6]

- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water).[4][6]

Handling Recommendations:

- Work in a well-ventilated fume hood.

- Wear standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

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- Avoid inhalation of dust and direct contact with skin and eyes.

Conclusion

4-Fluoro-7-methylisatin is a valuable heterocyclic compound with significant potential in chemical and pharmaceutical research. This guide has outlined its core physical properties, drawing upon data from closely related analogs where specific information is sparse. The detailed experimental protocols provided for melting point determination, solubility analysis, NMR, and IR spectroscopy offer a robust framework for researchers to empirically characterize this compound with high scientific integrity. Accurate determination of these physical properties is the foundational first step toward unlocking the full potential of 4-Fluoro-7-methylisatin in future research and development endeavors.

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